

Application Note: High-Sensitivity Quantification of BDE-153 in Human Serum

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Compound of Interest

Compound Name:	2,2',4,4',5,5'-Hexabromodiphenyl ether
CAS No.:	68631-49-2
Cat. No.:	B145991

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Introduction

Polybrominated diphenyl ethers (PBDEs) are a class of persistent organic pollutants (POPs) that have been extensively used as flame retardants in a wide array of consumer and industrial products. **2,2',4,4',5,5'-hexabromodiphenyl ether** (BDE-153) is one of the most frequently detected PBDE congeners in human tissues, including blood serum, due to its bioaccumulative and persistent nature.[1][2] The presence of BDE-153 in human serum is a significant concern for public health due to its potential neurotoxic and endocrine-disrupting effects.[3][4] Accurate and sensitive analytical methods are therefore crucial for human biomonitoring studies to assess exposure levels and understand the associated health risks.

This application note provides a detailed and validated protocol for the determination of BDE-153 in human serum. The methodology described herein is designed for researchers, scientists, and drug development professionals, emphasizing a robust workflow from sample collection to final quantification using gas chromatography-tandem mass spectrometry (GC-MS/MS). The principles and techniques are grounded in established scientific literature to ensure data of the highest quality and integrity.

Pre-Analytical Considerations: Sample Integrity is Paramount

The ubiquitous nature of PBDEs in the environment presents a significant challenge in avoiding sample contamination.[5][6] Therefore, stringent pre-analytical procedures are essential for accurate quantification of BDE-153 in human serum.

- **Sample Collection:** Serum should be collected in certified PBDE-free tubes. All materials coming into contact with the sample, including needles, syringes, and collection tubes, must be screened for potential contamination. It is imperative to establish a clean sample collection protocol and to use blanks to monitor for any background contamination.[7]
- **Storage and Handling:** Upon collection and processing, serum samples should be stored at -20°C or lower in amber glass vials with polytetrafluoroethylene (PTFE)-lined caps to prevent photodegradation and contamination from plasticizers. All glassware used throughout the procedure should be thoroughly cleaned, solvent-rinsed (e.g., with acetone and hexane), and baked at a high temperature (e.g., 450°C) to remove any organic residues.[8]

Analytical Workflow: From Serum to Signal

The analytical workflow for BDE-153 in human serum involves three critical stages: extraction of the analyte from the complex serum matrix, cleanup of the extract to remove interfering substances, and instrumental analysis for detection and quantification.



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Caption: Workflow for BDE-153 analysis in human serum.

Detailed Experimental Protocol

This protocol is based on a combination of solid-phase extraction (SPE) and gas chromatography-tandem mass spectrometry (GC-MS/MS), a robust and sensitive approach for the analysis of PBDEs in biological matrices.[8][9][10]

Materials and Reagents

- Solvents: HPLC-grade or better acetone, hexane, dichloromethane (DCM), and isooctane.
- Standards: Native BDE-153 standard and a ¹³C-labeled BDE-153 internal standard (IS) for isotope dilution quantification.[11]
- Reagents: Formic acid, anhydrous sodium sulfate, and activated silica gel.
- SPE Cartridges: Oasis HLB (500 mg, 6 mL) or equivalent.[8][10]
- Glassware: Solvent-rinsed and baked glassware.

Step-by-Step Methodology

- Sample Preparation and Fortification:
 - Thaw the human serum sample (typically 1-2 mL) at room temperature.
 - Vortex the sample to ensure homogeneity.
 - Fortify the serum with a known amount of ¹³C-labeled BDE-153 internal standard. The use of an isotopically labeled internal standard is critical as it mimics the behavior of the native analyte during extraction and cleanup, correcting for any losses and matrix effects. [11]
- Protein Denaturation and Extraction:
 - Add formic acid to the serum sample to denature proteins and release BDE-153 that may be bound to them.[8][12]
 - Dilute the sample with water and sonicate for approximately 20 minutes.[8]
 - Condition the SPE cartridge with DCM, methanol, and water.[8]

- Load the prepared sample onto the SPE cartridge.
- Wash the cartridge with water to remove polar interferences.
- Elute the BDE-153 and the internal standard from the cartridge using a suitable solvent mixture, such as dichloromethane:ethyl acetate.[8]
- Extract Cleanup:
 - The presence of co-extracted lipids and other matrix components can interfere with the GC-MS/MS analysis.[7] A cleanup step using a silica gel column is therefore essential.
 - Prepare a small column with activated silica gel topped with anhydrous sodium sulfate.
 - Concentrate the eluate from the SPE step and load it onto the silica gel column.
 - Elute the BDE-153 fraction with hexane or a hexane:DCM mixture. This step effectively removes polar lipids and other interferences.[8][10]
 - Concentrate the final cleaned extract to a small volume (e.g., 100 µL) under a gentle stream of nitrogen.

Instrumental Analysis: GC-MS/MS

Gas chromatography coupled with tandem mass spectrometry (GC-MS/MS) provides high selectivity and sensitivity for the quantification of BDE-153, even in complex matrices.[13][14]

- Gas Chromatograph (GC) Conditions:
 - Column: A low-bleed capillary column suitable for persistent organic pollutants analysis (e.g., DB-5ms, 15 m x 0.25 mm i.d., 0.1 µm film thickness).[1]
 - Injector: Pulsed splitless injection at a high temperature (e.g., 280°C) to ensure efficient transfer of the analytes to the column.[15]
 - Oven Temperature Program: A programmed temperature ramp is used to separate BDE-153 from other congeners and matrix components. A typical program might start at 120°C, ramp to 270°C, and then to 320°C.[5]

- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer (MS/MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) is commonly used.[\[15\]](#)
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity. This involves monitoring specific precursor-to-product ion transitions for both the native BDE-153 and its ¹³C-labeled internal standard.[\[16\]](#) The fragmentation of PBDEs in the collision cell allows for highly specific detection.
 - Ion Source Temperature: An optimized ion source temperature (e.g., 300°C) can enhance the signal response for PBDEs.[\[15\]](#)

Data Analysis and Quality Control

- Quantification: The concentration of BDE-153 in the serum sample is calculated using the isotope dilution method, based on the ratio of the response of the native analyte to that of the ¹³C-labeled internal standard.
- Quality Control: To ensure the reliability of the results, each analytical batch should include:
 - Procedural Blanks: To monitor for contamination during the entire analytical process.
 - Spiked Matrix Samples: To assess the accuracy and recovery of the method. Recoveries should typically fall within a range of 70-130%.
 - Certified Reference Materials (CRMs): When available, analysis of CRMs (e.g., from NIST) provides an independent verification of the method's accuracy.[\[12\]](#)

Performance Characteristics

The performance of analytical methods for BDE-153 in human serum can vary depending on the specific protocol and instrumentation used. The following table summarizes typical performance data reported in the literature.

Parameter	Typical Value	Reference
Recovery	85% - 110%	[9][17]
Limit of Detection (LOD)	0.0016 - 48 ng/L	[9][12][17]
Limit of Quantification (LOQ)	0.01 - 2 ng/g lipid	[1]
Intra-day Precision (RSD)	< 12%	[10]
Inter-day Precision (RSD)	< 12%	[10][18]

Conclusion

The analytical method detailed in this application note provides a robust and sensitive approach for the quantification of BDE-153 in human serum. By adhering to stringent pre-analytical procedures, employing a validated extraction and cleanup protocol, and utilizing the high selectivity of GC-MS/MS, researchers can obtain high-quality data for human biomonitoring studies. The causality behind each experimental choice, from the use of isotopically labeled internal standards to the specific cleanup steps, is grounded in the need to overcome the challenges of trace-level analysis in a complex biological matrix. This self-validating system, when implemented with appropriate quality control measures, will yield trustworthy and authoritative results, contributing to a better understanding of human exposure to this persistent environmental contaminant.

References

- Challenges Associated with Sample Preparation for the Analysis of PBDEs in Human Serum. Journal of AOAC INTERNATIONAL. [\[Link\]](#)
- Challenges Associated with Sample Preparation for the Analysis of PBDEs in Human Serum. ResearchGate. [\[Link\]](#)
- Analysis Method of Polybrominated Diphenyl Ethers Using GC-MS and GC-MS/MS Coupled With an Automated Identification and - Shimadzu. Shimadzu. [\[Link\]](#)
- Analysis of polybrominated diphenyl ethers (PBDEs) by liquid chromatography with negative-ion atmospheric pressure photoionization tandem mass spectrometry (LC/Ni-APPI/MS/MS):

application to house dust - PubMed. National Center for Biotechnology Information. [[Link](#)]

- Development of an analytical method to quantify PBDEs, OH-BDEs, HBCDs, 2,4,6-TBP, EH-TBB, and BEH-TEBP in human serum - PubMed Central. National Center for Biotechnology Information. [[Link](#)]
- Challenges Associated with Sample Preparation for the Analysis of PBDEs in Human Serum | Journal of AOAC INTERNATIONAL | Oxford Academic. Oxford Academic. [[Link](#)]
- Analysis of polybrominated diphenyl ethers (PBDEs) by liquid chromatography with negative-ion atmospheric pressure photoionization tandem mass spectrometry (LC/Ni-APPI/MS/MS): Application to house dust - ResearchGate. ResearchGate. [[Link](#)]
- Analysis of polybrominated diphenyl ethers (PBDEs) by liquid chromatography with negative-ion atmospheric pressure photoionization tandem mass spectrometry (LC/Ni-APPI/MS/MS): application to house dust | Semantic Scholar. Semantic Scholar. [[Link](#)]
- Toxicological Profile for Polybrominated Diphenyl Ethers (PBDEs). Agency for Toxic Substances and Disease Registry. [[Link](#)]
- Determination of polybrominated diphenyl ethers in human serum by gas chromatography - inductively coupled plasma mass spectrometry - PubMed. National Center for Biotechnology Information. [[Link](#)]
- Polybrominated Diphenyl Ether (PBDE) Serum Concentrations in Italian Women of Reproductive Age - MDPI. MDPI. [[Link](#)]
- Multi-analyte method development for analysis of brominated flame retardants (BFRs) and PBDE metabolites in human serum | Request PDF - ResearchGate. ResearchGate. [[Link](#)]
- A modified QuEChERS method coupled with GC-MS/MS for the rapid and simultaneous analysis of polybrominated diphenyl ethers and novel brominated flame retardant residues in animal-derived foods - PMC - PubMed Central. National Center for Biotechnology Information. [[Link](#)]
- Determination of Polybrominated Diphenyl Ethers (PBDEs) and Hexabromocyclododecanes (HBCDs) in indoor dust and biological material using APPI-LC-MS/MS - SCIEX. SCIEX.

[\[Link\]](#)

- Human Biomonitoring of Serum Polybrominated Diphenyl Ethers by Supported Liquid Extraction and Gas Chromatography Coupled With Tandem Mass Spectrometry - PubMed. National Center for Biotechnology Information. [\[Link\]](#)
- Isolation and Recovery of Selected Polybrominated Diphenyl Ethers from Human Serum and Sheep Serum. ResearchGate. [\[Link\]](#)
- Measurement of Polybrominated Diphenyl Ethers and Metabolites in Mouse Plasma after Exposure to a Commercial Pentabromodiphenyl Ether Mixture - PMC - NIH. National Center for Biotechnology Information. [\[Link\]](#)
- Optimization of the determination of polybrominated diphenyl ethers in human serum using solid-phase extraction and gas chromatography-electron capture negative ionization mass spectrometry - PubMed. National Center for Biotechnology Information. [\[Link\]](#)
- A Study of the Analysis of Polybrominated Diphenyl Ether Flame Retardants by GC-MS/MS. Waters. [\[Link\]](#)
- Semiautomated High-Throughput Extraction and Cleanup Method for the Measurement of Polybrominated Diphenyl Ethers, Polybrominated Biphenyls, and Polychlorinated Biphenyls in Human Serum | Request PDF - ResearchGate. ResearchGate. [\[Link\]](#)
- Determination of polybrominated diphenyl ethers in serum using isotope internal standard-gas chromatography-high resolution dual-focus magnetic mass spectrometry - NIH. National Center for Biotechnology Information. [\[Link\]](#)
- Analysis of Polybrominated Diphenyl Ethers and Novel Brominated Flame Retardants in Soil Using the Agilent 7000 Triple Quadrupole GC/MS. Agilent Technologies. [\[Link\]](#)
- Multi-analyte method development for analysis of brominated flame retardants (BFRs) and PBDE metabolites in human serum - PubMed. National Center for Biotechnology Information. [\[Link\]](#)
- Analysis of Polybrominated Diphenyl Ethers (PBDEs) and other Flame Retardants in Air and Precipitation Samples - EPA. U.S. Environmental Protection Agency. [\[Link\]](#)

- A development history of PBDE reference standards and internal standards. ResearchGate. [\[Link\]](#)
- Association between brominated flame retardants (PBDEs and PBB153) exposure and hypertension in U.S. adults: results from NHANES 2005–2016 - PMC - NIH. National Center for Biotechnology Information. [\[Link\]](#)
- Apparent Half-Lives of Hepta- to Decabrominated Diphenyl Ethers in Human Serum as Determined in Occupationally Exposed Workers - NIH. National Center for Biotechnology Information. [\[Link\]](#)

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Sources

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. Apparent Half-Lives of Hepta- to Decabrominated Diphenyl Ethers in Human Serum as Determined in Occupationally Exposed Workers - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. Association between brominated flame retardants (PBDEs and PBB153) exposure and hypertension in U.S. adults: results from NHANES 2005–2016 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 5. academic.oup.com [academic.oup.com]
- 6. academic.oup.com [academic.oup.com]
- 7. [atsdr.cdc.gov](https://www.atsdr.cdc.gov) [[atsdr.cdc.gov](https://www.atsdr.cdc.gov)]
- 8. Development of an analytical method to quantify PBDEs, OH-BDEs, HBCDs, 2,4,6-TBP, EH-TBB, and BEH-TEBP in human serum - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 10. Optimization of the determination of polybrominated diphenyl ethers in human serum using solid-phase extraction and gas chromatography-electron capture negative ionization mass spectrometry - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]

- [11. shop.fera.co.uk \[shop.fera.co.uk\]](http://shop.fera.co.uk)
- [12. Determination of polybrominated diphenyl ethers in human serum by gas chromatography - inductively coupled plasma mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. shimadzu.com \[shimadzu.com\]](http://shimadzu.com)
- [14. agilent.com \[agilent.com\]](http://agilent.com)
- [15. A modified QuEChERS method coupled with GC–MS/MS for the rapid and simultaneous analysis of polybrominated diphenyl ethers and novel brominated flame retardant residues in animal-derived foods - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. Analysis of polybrominated diphenyl ethers \(PBDEs\) by liquid chromatography with negative-ion atmospheric pressure photoionization tandem mass spectrometry \(LC/NI-APPI/MS/MS\): application to house dust - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. Human Biomonitoring of Serum Polybrominated Diphenyl Ethers by Supported Liquid Extraction and Gas Chromatography Coupled With Tandem Mass Spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. Determination of polybrominated diphenyl ethers in serum using isotope internal standard-gas chromatography-high resolution dual-focus magnetic mass spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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